

Application Note: High-Yield Synthesis of 3-Nitrophenethyl Iodide via Finkelstein Exchange

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Compound of Interest

Compound Name: 1-(2-iodo-ethyl)-3-nitro-benzene

Cat. No.: B8578288

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Abstract & Strategic Context

The synthesis of 3-nitrophenethyl iodide is a critical intermediate step in the generation of complex phenethylamine derivatives, often serving as a precursor for cross-coupling reactions or amine alkylations where the superior leaving group ability of iodide (

) is required over bromide or chloride.

While alkyl bromides are commercially common, their reactivity in

reactions can be sluggish. This protocol details the Finkelstein reaction, a halide exchange driven by thermodynamic solubility differences, to convert 3-nitrophenethyl bromide to the corresponding iodide. The procedure is optimized for high throughput and purity, utilizing the insolubility of sodium bromide in anhydrous acetone to drive the equilibrium to completion (Le Chatelier's Principle).

Mechanistic Insight & Reaction Design[1]

The Driving Force

The Finkelstein reaction is an equilibrium process. The success of this synthesis relies entirely on solvent selection.

- Solvent: Anhydrous Acetone.
- Solubility Differential: Sodium Iodide (NaI) is highly soluble in acetone, whereas Sodium Bromide (NaBr) is virtually insoluble.
- Mechanism: As the soluble iodide attacks the alkyl bromide via an

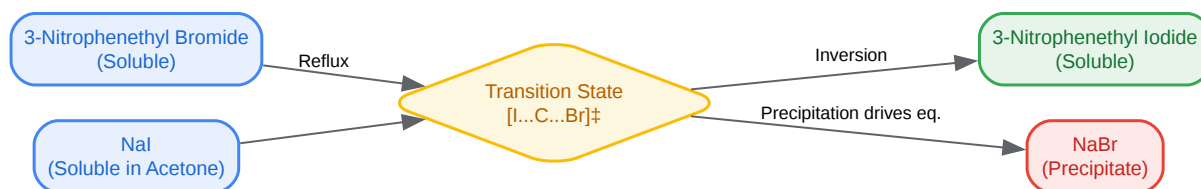
transition state, the leaving bromide ion pairs with sodium and precipitates immediately. This removal of product (

) from the solution phase prevents the reverse reaction, driving the equilibrium to the right.

Reaction Scheme

The reaction proceeds via a concerted bimolecular substitution (

) at the primary carbon of the ethyl chain. The meta-nitro group acts as an electron-withdrawing group (EWG), which slightly deactivates the aromatic ring but does not significantly sterically hinder the aliphatic substitution.



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Figure 1: Mechanistic pathway of the Finkelstein exchange driven by salt precipitation.

Experimental Protocol

Materials & Equipment

Component	Specification	Purpose
Precursor	3-Nitrophenethyl bromide (1.0 eq)	Starting material.
Reagent	Sodium Iodide (NaI), Anhydrous (2.0 - 3.0 eq)	Nucleophile source. Must be dry. [1] [2]
Solvent	Acetone (Anhydrous, HPLC Grade)	Reaction medium.
Quench	10% Sodium Thiosulfate ()	Neutralizes free iodine ().
Apparatus	Round bottom flask, Reflux condenser, guard tube	Exclusion of moisture is critical.

Step-by-Step Procedure

Step 1: Preparation of Reagents

- Oven-dry all glassware overnight. Assemble the reflux setup under a stream of nitrogen or argon.
- Critical Step: Sodium Iodide is hygroscopic. If the bottle is old, dry the NaI in an oven at 110°C for 2 hours before use. Moisture inhibits the reaction by solubilizing NaBr.

Step 2: Reaction Initiation

- Dissolve Sodium Iodide (15.0 g, 100 mmol) in Anhydrous Acetone (100 mL) in a 250 mL round-bottom flask. Stir until a clear solution forms.
- Add 3-Nitrophenethyl bromide (11.5 g, 50 mmol) to the stirring solution.
- Attach the reflux condenser with a drying tube.[\[3\]](#)

- Observation: A white precipitate (NaBr) may begin to form immediately at room temperature, indicating the reaction is proceeding.

Step 3: Reflux & Monitoring

- Heat the mixture to a gentle reflux (bath temp ~60-65°C).
- Maintain reflux for 6 to 12 hours.
- Process Control (TLC): Monitor consumption of the bromide using 20% EtOAc/Hexanes.
 - Note: Alkyl iodides often have similar values to bromides. Look for the disappearance of the starting material spot or use a stain (iodine vapor or UV) to distinguish intensity changes.

Step 4: Workup

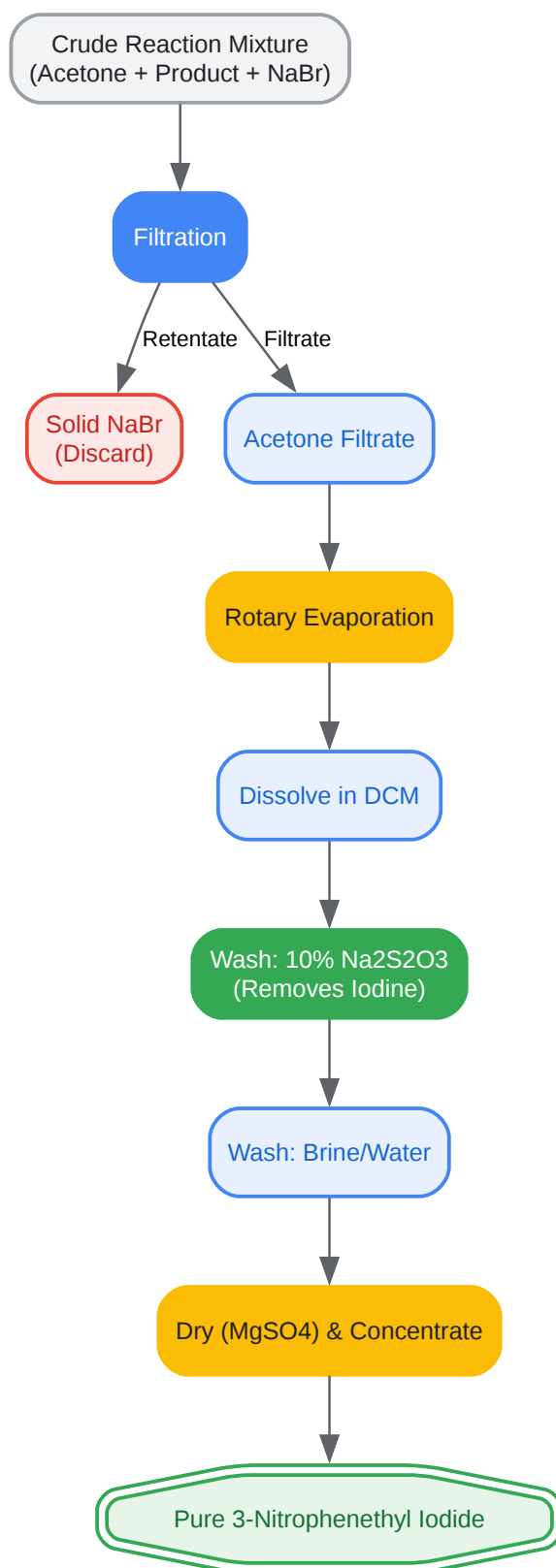
- Cool the reaction mixture to room temperature.
- Filtration: Filter the mixture through a sintered glass funnel or Celite pad to remove the solid NaBr byproduct. Rinse the filter cake with cold acetone.
- Concentration: Rotate-evaporate the acetone filtrate to yield a residue. Do not overheat, as iodides are thermally sensitive.
- Extraction: Dissolve the residue in Dichloromethane (DCM, 100 mL).
- Wash:
 - Wash 1: 10% Sodium Thiosulfate (50 mL). Shake vigorously until the organic layer is no longer pink/brown. (Removes free iodine).
 - Wash 2: Water (50 mL).
 - Wash 3: Brine (50 mL).

- Dry the organic layer over anhydrous , filter, and concentrate under reduced pressure.

Step 5: Purification

- The crude product is typically a yellow oil or low-melting solid.
- If Solid: Recrystallize from Ethanol/Hexanes (1:4).
- If Oil: If high purity is required, perform flash column chromatography (Silica gel, 5-10% EtOAc in Hexanes).
- Storage: Store in an amber vial at 4°C, wrapped in foil. Copper wire is often added to stabilize alkyl iodides against light-induced decomposition.

Workup Workflow Diagram



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Figure 2: Purification workflow ensuring removal of inorganic salts and free iodine.

Troubleshooting & Process Control

Observation	Diagnosis	Corrective Action
Reaction turns dark brown	Oxidation of Iodide to Iodine ().	Normal in small amounts. If excessive, ensure inert atmosphere (). Remove color during workup with Thiosulfate.[4]
No precipitate forming	Wet Acetone or wrong substrate.	Check solvent water content. [5] Add molecular sieves. Ensure substrate is a bromide/chloride, not an aryl halide.
Incomplete conversion (>12h)	Equilibrium limitation.	Add 0.5 eq more NaI. Switch solvent to 2-Butanone (MEK) to allow higher reflux temperature (~80°C).
Product is pink after column	Residual Iodine.[4]	Wash collected fractions with dilute thiosulfate or store over copper wire.

Safety & Handling (Critical)

- Alkylating Agent: 3-Nitrophenethyl iodide is a potent alkylating agent. It can alkylate DNA. Handle exclusively in a fume hood with double nitrile gloves.
- Vesicant: Phenethyl halides can cause severe skin blistering.
- Light Sensitivity: Carbon-Iodine bonds are weak (). Exposure to light causes homolytic cleavage, generating free radicals and iodine. Always use amber glassware.
- Waste: Aqueous waste containing iodides and thiosulfate should be segregated from standard organic waste streams depending on facility protocols.

References

- Finkelstein Reaction Mechanism & Kinetics
 - Smith, M. B., & March, J. March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. 7th Ed. Wiley. (Standard text for kinetics and solvent effects).
 - Finkelstein, H. (1910). "Darstellung organischer Jodide aus den entsprechenden Bromiden und Chloriden". Berichte der deutschen chemischen Gesellschaft, 43(2), 1528–1532.
- Synthesis of Phenethyl Iodides
 - Organic Syntheses, Coll. Vol. 4, p.84 (1963); Vol. 31, p.31 (1951). (General procedures for alkyl iodides from bromides).
- Physical Properties & Characterization
 - National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 12603024 (Analogous structures and properties).
- Safety Data (Alkyl Iodides)
 - Fisher Scientific. "Safety Data Sheet: Ethyl Iodide" (Representative alkyl iodide safety profile).

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Sources

- 1. nmu-mi.safecollegessds.com [nmu-mi.safecollegessds.com]
- 2. sds.aquaphoenixsci.com [sds.aquaphoenixsci.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. researchgate.net [researchgate.net]

- [5. stainsfile.com \[stainsfile.com\]](https://stainsfile.com)
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